

Safety precautions and handling of "4-(Bromomethyl)phenyl acetate" in a lab setting

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Compound of Interest

Compound Name: 4-(Bromomethyl)phenyl acetate

Cat. No.: B1278776

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Comprehensive Safety and Handling Guide for 4-(Bromomethyl)phenyl acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety precautions and handling procedures for **4-(Bromomethyl)phenyl acetate** (CAS No. 52727-95-4) in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

4-(Bromomethyl)phenyl acetate is classified as a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Corrosion (Category 1B): Causes severe skin burns.[1]
- Serious Eye Damage (Category 1): Causes serious eye damage.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1]

- Corrosive to Metals (Category 1): May be corrosive to metals.[2]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS05: Corrosion[1]
- GHS07: Exclamation Mark[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H314: Causes severe skin burns and eye damage.[1][3]
- H335: May cause respiratory irritation.[1]
- H290: May be corrosive to metals.[2]

Precautionary Statements:

- Prevention: P260, P264, P270, P271, P280, P234.[1][2]
- Response: P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P390.[1][2]
- Storage: P403+P233, P405.[1][2]
- Disposal: P501.[1][2]

Physical and Chemical Properties

Property	Value
CAS Number	52727-95-4
Molecular Formula	C9H9BrO2
Molecular Weight	229.07 g/mol
Appearance	Solid
Boiling Point	282.7 ± 23.0 °C at 760 mmHg[4]
Density	1.5 ± 0.1 g/cm ³ [4]

Toxicological and Exposure Data

A critical aspect of safe laboratory practice is understanding the quantitative toxicological data and established exposure limits for a substance. However, for **4-(Bromomethyl)phenyl acetate**, this data is not readily available in published safety literature.

Data Point	Value
Acute Toxicity (Oral LD50)	No data available
Acute Toxicity (Dermal LD50)	No data available
Acute Toxicity (Inhalation LC50)	No data available
Occupational Exposure Limits (PEL, TWA, etc.)	No data available

The absence of this data necessitates a more cautious approach, treating the substance as potentially highly toxic.

Experimental Protocols and Handling Procedures

Personal Protective Equipment (PPE)

Due to the corrosive and irritant nature of this compound, a comprehensive PPE strategy is mandatory.

- Eye/Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.
 - Lab Coat: A chemical-resistant lab coat or apron is required.
 - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: All handling of **4-(Bromomethyl)phenyl acetate** should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[5\]](#)

Safe Handling and Storage

- Handling:
 - Avoid all personal contact, including inhalation.[\[2\]](#)
 - Use only in a well-ventilated area, preferably a chemical fume hood.[\[2\]](#)
 - Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Avoid generating dust.[\[2\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[1\]](#)
 - Keep the container tightly closed.[\[1\]](#)
 - Store locked up.[\[1\]](#)
 - Store away from incompatible materials such as strong acids, bases, oxidizing agents, and reducing agents.[\[6\]](#)

- The substance is light-sensitive and should be stored accordingly.[\[1\]](#)

Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate and Alert: Evacuate non-essential personnel from the immediate area and alert your supervisor.
- Don PPE: Before attempting any cleanup, don the appropriate PPE as described in section 4.1.
- Contain the Spill:
 - For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - For solid spills, carefully cover the material to prevent dust from becoming airborne.
- Absorb and Neutralize:
 - Slowly and carefully add absorbent material to the spill, working from the outside in.[\[7\]](#)
 - For acid-based compounds, neutralization with a weak base (e.g., sodium bicarbonate) may be appropriate, but this should be done with caution and by trained personnel.
- Collect and Dispose:
 - Once the material is absorbed, use non-sparking tools to scoop the waste into a clearly labeled, sealable hazardous waste container.[\[7\]](#)[\[8\]](#)
 - Do not dispose of this waste in standard trash or down the drain.[\[7\]](#)
- Decontaminate:
 - Clean the spill area with soap and water.[\[7\]](#)
 - Collect the decontamination materials (e.g., wipes, paper towels) and place them in the hazardous waste container.

- **Report:** Report the spill to your institution's Environmental Health and Safety (EHS) department.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.^[1] Symptoms may include coughing, shortness of breath, headache, and nausea.^[1]
- **Skin Contact:** Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.^[2]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[1][2]}
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[2]

Fire-Fighting Measures

- **Extinguishing Media:**
 - **Suitable:** Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.^[2] A water spray can be used for large fires.^[2]
 - **Unsuitable:** Do not use a heavy stream of water as it may spread the fire.
- **Specific Hazards:** The compound is combustible.^[2] Upon heating, it may emit toxic and corrosive fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.^{[2][9]}
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

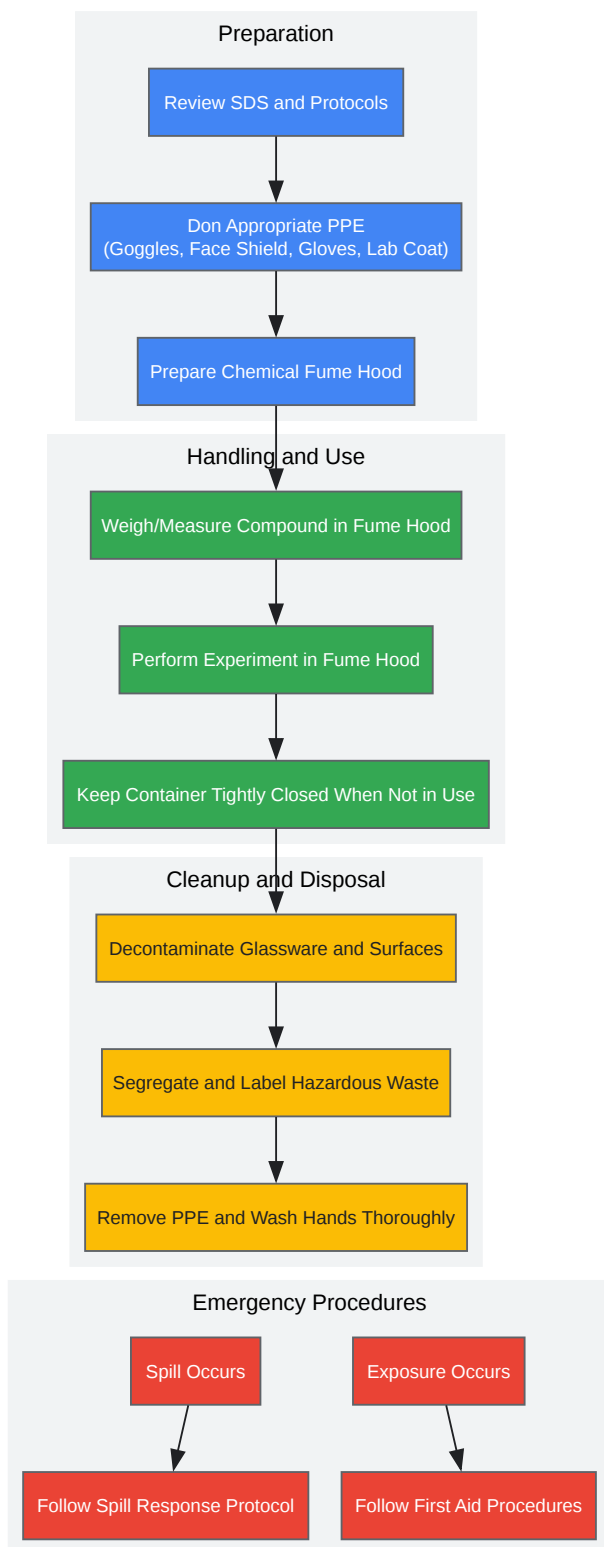
- **Chemical Stability:** Stable under recommended storage conditions.

- Incompatible Materials: Avoid contact with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[\[6\]](#)
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO₂) and hydrogen bromide.[\[6\]](#)[\[9\]](#)

Visualization of Laboratory Workflow

The following diagram illustrates the standard workflow for safely handling **4-(Bromomethyl)phenyl acetate** in a laboratory setting.

Safe Handling Workflow for 4-(Bromomethyl)phenyl acetate

[Click to download full resolution via product page](#)Caption: Workflow for handling **4-(Bromomethyl)phenyl acetate**.

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